"in vitro characterization of Tyr-D-Ala-P-Chloro-Phe-Pro-NH2"

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Compound of Interest

Compound Name:	*Tyr-D-Ala-P-Chloro-Phe-Pro-NH2*
CAS No.:	*102029-97-0*
Cat. No.:	*B027396*

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Technical Whitepaper: In Vitro Profiling of the Halogenated Morphiceptin Analog (Tyr-D-Ala-p-Cl-Phe-Pro-NH2)

Executive Summary This technical guide outlines the comprehensive in vitro characterization strategy for Tyr-D-Ala-p-Cl-Phe-Pro-NH2 (CAS: 102029-97-0), a synthetic tetrapeptide engineered for high-affinity targeting of the Mu-Opioid Receptor (MOR). Structurally derived from the morphiceptin/endomorphin scaffold, this ligand incorporates critical modifications—specifically D-Alanine at position 2 and para-Chloro-Phenylalanine at position 3—to overcome the metabolic instability and moderate affinity typical of endogenous opioid peptides.

For drug development professionals, this molecule represents a "tool compound" for probing the structure-activity relationship (SAR) of the MOR orthosteric pocket. Its characterization requires a rigorous tripartite approach: Binding Kinetics, Functional G-Protein Activation, and Biased Signaling Profiling.

Part 1: Molecular Identity & Physicochemical Logic

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Understanding the structural rationale is prerequisite to experimental design. The native morphiceptin sequence (Tyr-Pro-Phe-Pro-NH2) suffers from rapid enzymatic degradation. This analog introduces specific stabilizing elements:

Residue Position	Modification	Mechanistic Function
Tyr^1	Native L-Tyrosine	Essential pharmacophore; the phenol group interacts with the MOR His297 residue.
D-Ala^2	D-Stereoisomer	Metabolic Shield: Prevents N-terminal degradation by aminopeptidases. Induces a critical -turn conformation for receptor fit.
p-Cl-Phe^3	4-Chloro-L-Phe	Affinity Booster: The chlorine atom fills a hydrophobic sub-pocket in the receptor, increasing lipophilicity and binding residence time via halogen bonding.
Pro^4-NH2	Proline Amide	C-Terminal Cap: The amide group prevents carboxypeptidase cleavage and mimics the charge state of the peptide backbone.

Part 2: Receptor Binding Kinetics (The "Gold Standard")

To validate this ligand, we must first establish its affinity constant (

) relative to the standard reference ligand, [^{3}H]-DAMGO.

Experimental Protocol: Competitive Radioligand Binding

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Objective: Determine the

of Tyr-D-Ala-p-Cl-Phe-Pro-NH2 at the human MOR (hMOR).

1. Membrane Preparation:

- System: CHO-K1 cells stably expressing hMOR.
- Lysis: Homogenize cells in ice-cold Tris-HCl (50 mM, pH 7.4) using a Polytron. Centrifuge at 40,000

  to pellet membranes.
- Wash: Resuspend and re-centrifuge to remove endogenous opioids (critical for accurate

).

2. Assay Setup:

- Reaction Volume: 200

  L.
- Radioligand: [^{3}H]-DAMGO (0.5 nM final concentration).[1] Note: This concentration is chosen to be near the

  of DAMGO to maximize sensitivity.
- Competitor: Serial dilutions of Tyr-D-Ala-p-Cl-Phe-Pro-NH2 (

  M to

  M).
- Non-Specific Binding (NSB): Define using 10

  M Naloxone.[1]

3. Incubation & Harvesting:

- Incubate for 90 minutes at 25°C to reach equilibrium.

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- Terminate via rapid vacuum filtration over GF/B glass fiber filters (pre-soaked in 0.3% polyethylenimine to reduce non-specific binding).

4. Data Analysis:

- Calculate

  using non-linear regression (4-parameter logistic fit).

- Convert to

  using the Cheng-Prusoff Equation:

  Where

  is radioligand concentration and

  is the dissociation constant of [^{3}H]-DAMGO.

Part 3: Functional Pharmacology (G-Protein Activation)

Binding does not equal activation. We must verify if the halogenated analog acts as a full agonist, partial agonist, or antagonist using the [^{35}S]GTP

S Binding Assay. This assay measures the exchange of GDP for GTP on the G

subunit, the proximal event in MOR signaling.

Protocol: [^{35}S]GTP S Functional Assay

1. Buffer Chemistry:

- Use a high-magnesium buffer (50 mM Tris-HCl, 5 mM $MgCl_2$, 100 mM NaCl, 1 mM EDTA) containing GDP (10-50

  M).

- Expert Insight: The addition of excess GDP is the critical step; it suppresses basal G-protein noise, allowing the agonist-induced signal to be detected.

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2. Incubation:

- Mix hMOR membranes (10

  g protein) with [^{35}S]GTP

  S (0.1 nM) and the test compound.

- Incubate 60 min at 30°C.

3. Readout:

- Filter and count radioactivity.[2]

- Efficacy (

  ): Normalize data as a percentage of the maximal response elicited by 10

  M DAMGO.

- Potency (

  ): Determine the concentration required for half-maximal activation.

Part 4: Biased Signaling (The Modern Context)

Modern opioid discovery seeks "biased ligands" that activate the G-protein pathway (analgesia) while avoiding the

-arrestin pathway (associated with respiratory depression and tolerance).

Protocol: -Arrestin Recruitment Assay (PathHunter)

1. Principle:

- Use a cell line expressing MOR tagged with a ProLink™ (PK) fragment and

  -Arrestin tagged with an Enzyme Acceptor (EA).

- Upon recruitment, PK and EA complement to form active

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-galactosidase.

2. Workflow:

- Seed cells (e.g., U2OS-hMOR) in 384-well plates.
- Treat with Tyr-D-Ala-p-Cl-Phe-Pro-NH2 for 90 minutes.
- Add detection reagent (chemiluminescent substrate).
- Bias Calculation: Compare the

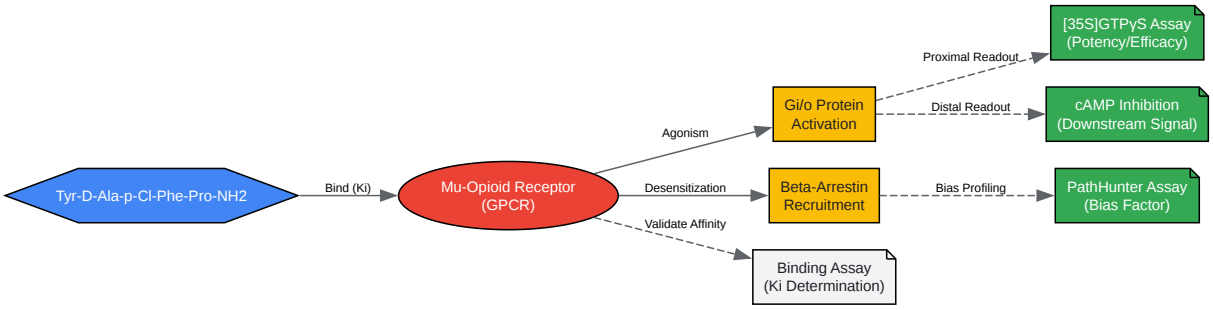
  of the G-protein pathway vs. the

  -arrestin pathway to calculate the "Bias Factor."

Part 5: Visualization & Logic Flow

Figure 1: MOR Signaling & Experimental Nodes

This diagram illustrates the bifurcation of signaling pathways and the specific assay nodes used to characterize the ligand.

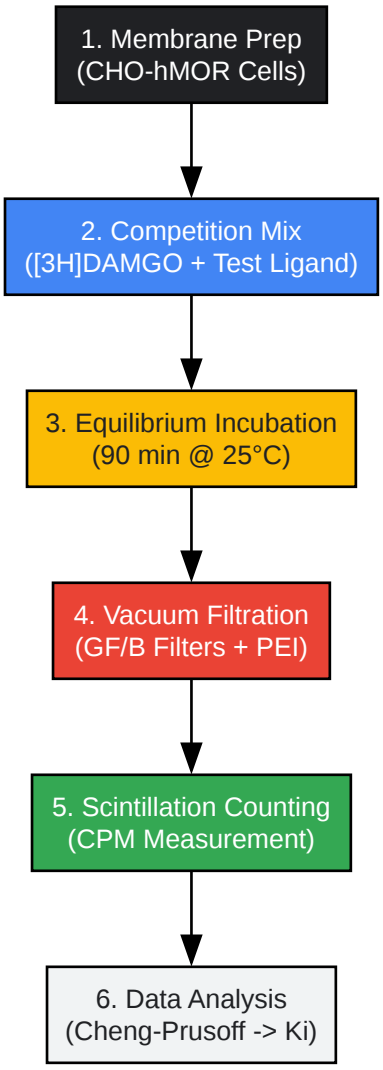


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Caption: Schematic of the Mu-Opioid Receptor signaling bifurcation and corresponding validation assays.

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Figure 2: Experimental Workflow for Ki Determination



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Caption: Step-by-step workflow for the competitive radioligand binding assay.

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S to measure GPCR functional activation.

- Measurement of cAMP for Gi-Coupled Receptors Source: NCBI Assay Guidance Manual Context: Detailed methodology for optimizing cAMP inhibition assays for opioid receptors.
- Beta-Arrestin Recruitment Assays for GPCRs Source: Promega Corporation Context: Technical overview of bioluminescent assays for monitoring arrestin recruitment.

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